

An In-depth Technical Guide to the Safe Handling of 1-Aminopiperidine

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Compound of Interest

Compound Name: 1-Aminopiperidine

Cat. No.: B145804

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **1-Aminopiperidine** (CAS No. 2213-43-6), a versatile building block in the synthesis of pharmaceuticals and agrochemicals. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

1-Aminopiperidine is a colorless to light yellow liquid.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1-Aminopiperidine**

Property	Value
Molecular Formula	C5H12N2[1][2][3][4][5][6]
Molecular Weight	100.16 g/mol [1][3][4][5][6]
Boiling Point	146 °C at 730 mmHg[3][4][7]
Density	0.928 g/mL at 25 °C[3][4][7]
Flash Point	36 °C (96.8 °F) - closed cup[7]
Refractive Index	n20/D 1.475[3][4][7]
Vapor Pressure	3.18 mmHg[1]
Appearance	Colorless to yellow liquid[2]

Hazard Identification and GHS Classification

1-Aminopiperidine is classified as a hazardous chemical.[8][9] The GHS classification is summarized in Table 2. It is a flammable liquid and vapor that can cause severe skin burns and eye damage.[1][8][9] It is also harmful if swallowed, in contact with skin, or inhaled.[9]

Table 2: GHS Hazard Classification for **1-Aminopiperidine**

Hazard Class	Category	Hazard Statement
Flammable liquids	2, 3	H225: Highly flammable liquid and vapor, H226: Flammable liquid and vapor[1][10]
Acute toxicity, Oral	4	H302: Harmful if swallowed[10]
Acute toxicity, Dermal	3, 4	H311: Toxic in contact with skin, H312: Harmful in contact with skin[10][11]
Acute toxicity, Inhalation	3, 4	H331: Toxic if inhaled, H332: Harmful if inhaled[9][10]
Skin Corrosion/Irritation	1B, 1C	H314: Causes severe skin burns and eye damage[1][10]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[3][7]
Acute aquatic toxicity	3	H402: Harmful to aquatic life[10]

Signal Word: Danger[1][8][9][10]

Hazard Pictograms:

 alt text

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

3.1. Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[10]

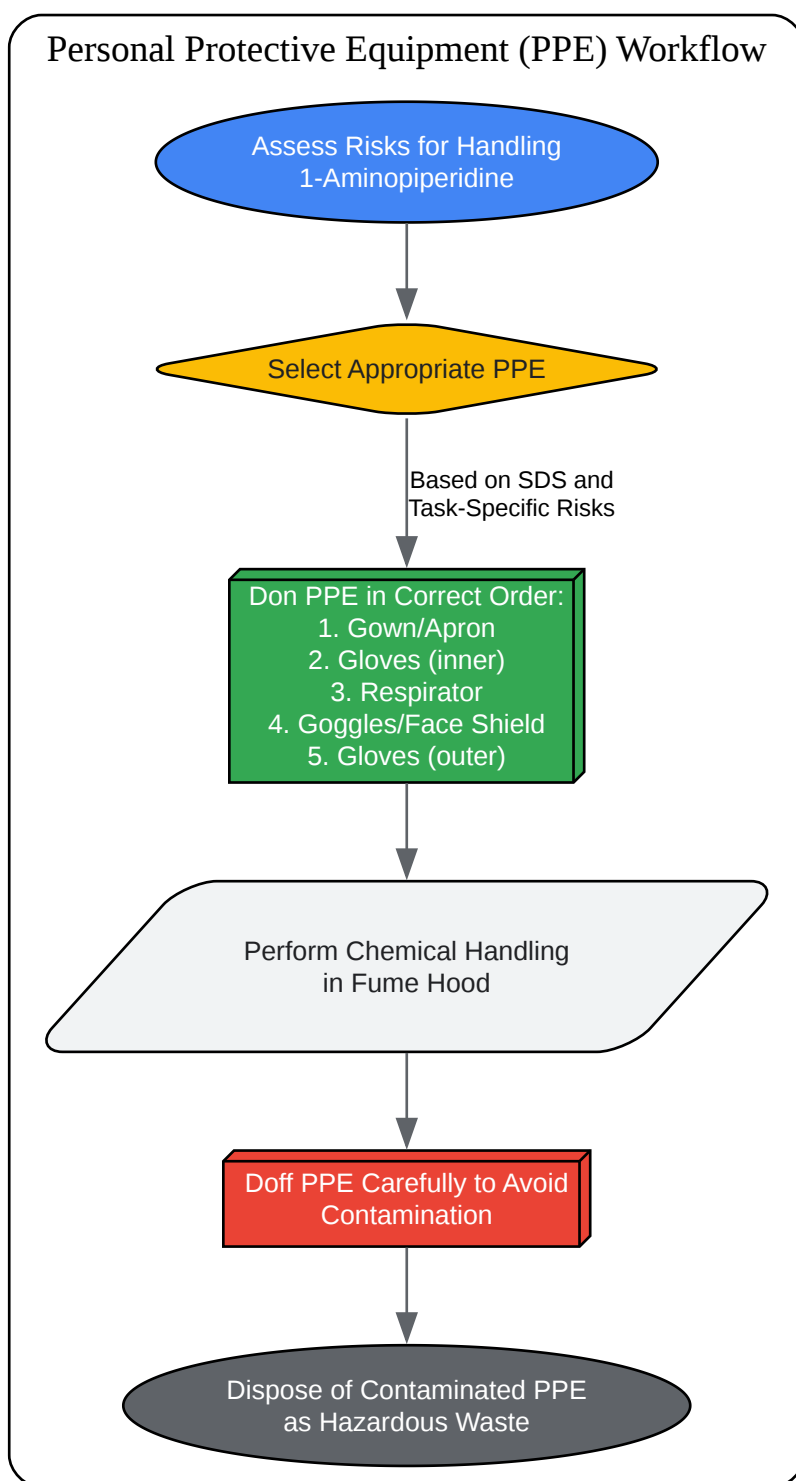
- Use only non-sparking tools and explosion-proof equipment.[\[8\]](#)[\[9\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[10\]](#)
- Take precautionary measures against static discharge.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Ground and bond containers and receiving equipment.[\[10\]](#)
- Avoid breathing mist, vapors, or spray.[\[9\]](#)
- Do not get in eyes, on skin, or on clothing.[\[9\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)
- Do not eat, drink, or smoke when using this product.[\[10\]](#)

3.2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Keep in a flammable liquids storage area.[\[8\]](#)[\[9\]](#)
- Store locked up.[\[8\]](#)
- Incompatible materials include acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE workflow is crucial when handling **1-Aminopiperidine**.



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Caption: Personal Protective Equipment (PPE) workflow for handling **1-Aminopiperidine**.

Detailed PPE Specifications:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[10\]](#) Ensure they meet OSHA's 29 CFR 1910.133 or European Standard EN166.[\[8\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat or chemical-resistant apron.[\[10\]](#) Inspect gloves before use.[\[9\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[8\]](#) Follow OSHA respirator regulations in 29 CFR 1910.134.[\[8\]](#)

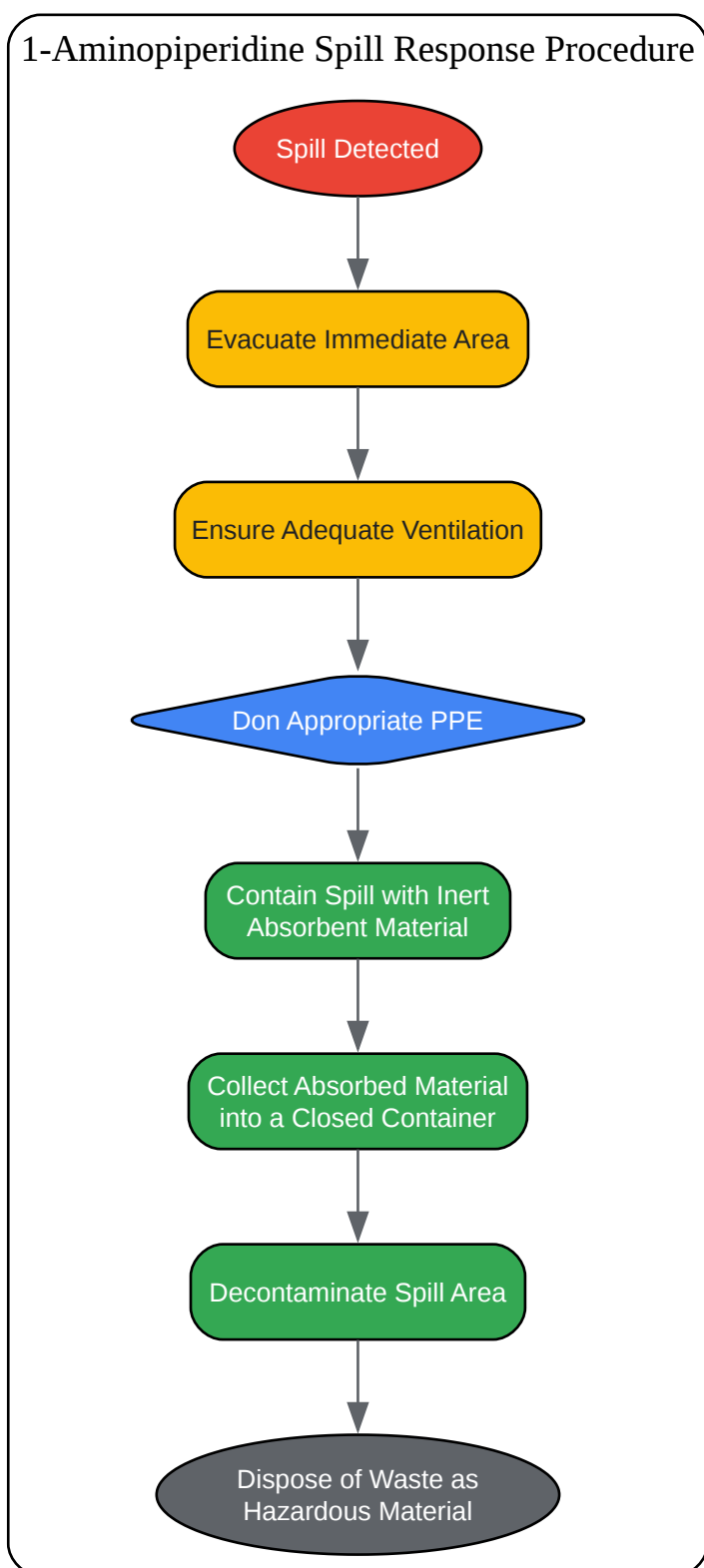
First-Aid Measures

Immediate medical attention is required in case of exposure.

- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.[\[8\]](#)[\[10\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[\[8\]](#)[\[9\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting.[\[8\]](#) Drink plenty of water.[\[10\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.



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Caption: Flowchart for the response to a **1-Aminopiperidine** spill.

Spill Cleanup Protocol:

- **Evacuate and Ventilate:** Immediately evacuate the area and ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition.[\[8\]](#)[\[9\]](#)
- **Containment:** Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill. Do not use combustible materials such as sawdust.[\[8\]](#)[\[9\]](#)
- **Collection:** Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[8\]](#)[\[9\]](#)
- **Decontamination:** Clean the spill area thoroughly with a suitable decontaminating agent.
- **Disposal:** Dispose of the waste in accordance with local, state, and federal regulations.

Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[8\]](#)
- **Specific Hazards:** Flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[8\]](#)[\[9\]](#) Containers may explode when heated.[\[8\]](#)[\[9\]](#)
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[9\]](#)

Stability and Reactivity

- **Reactivity:** No information available.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Possibility of Hazardous Reactions:** No information available.
- **Conditions to Avoid:** Heat, flames, and sparks.[\[8\]](#)[\[9\]](#)
- **Incompatible Materials:** Acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[\[8\]](#)[\[9\]](#)

- Hazardous Decomposition Products: Nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^{[8][9]}

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **1-Aminopiperidine**. It is imperative that all personnel handling this chemical are thoroughly trained on these procedures and have access to the full Safety Data Sheet (SDS) provided by the supplier.

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